

# Allitinib tissue distribution validation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Allitinib tosylate

CAS No.: 1050500-29-2

Cat. No.: S001612

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## Available Information on Allitinib

Here is a summary of the available information about Allitinib from the search results.

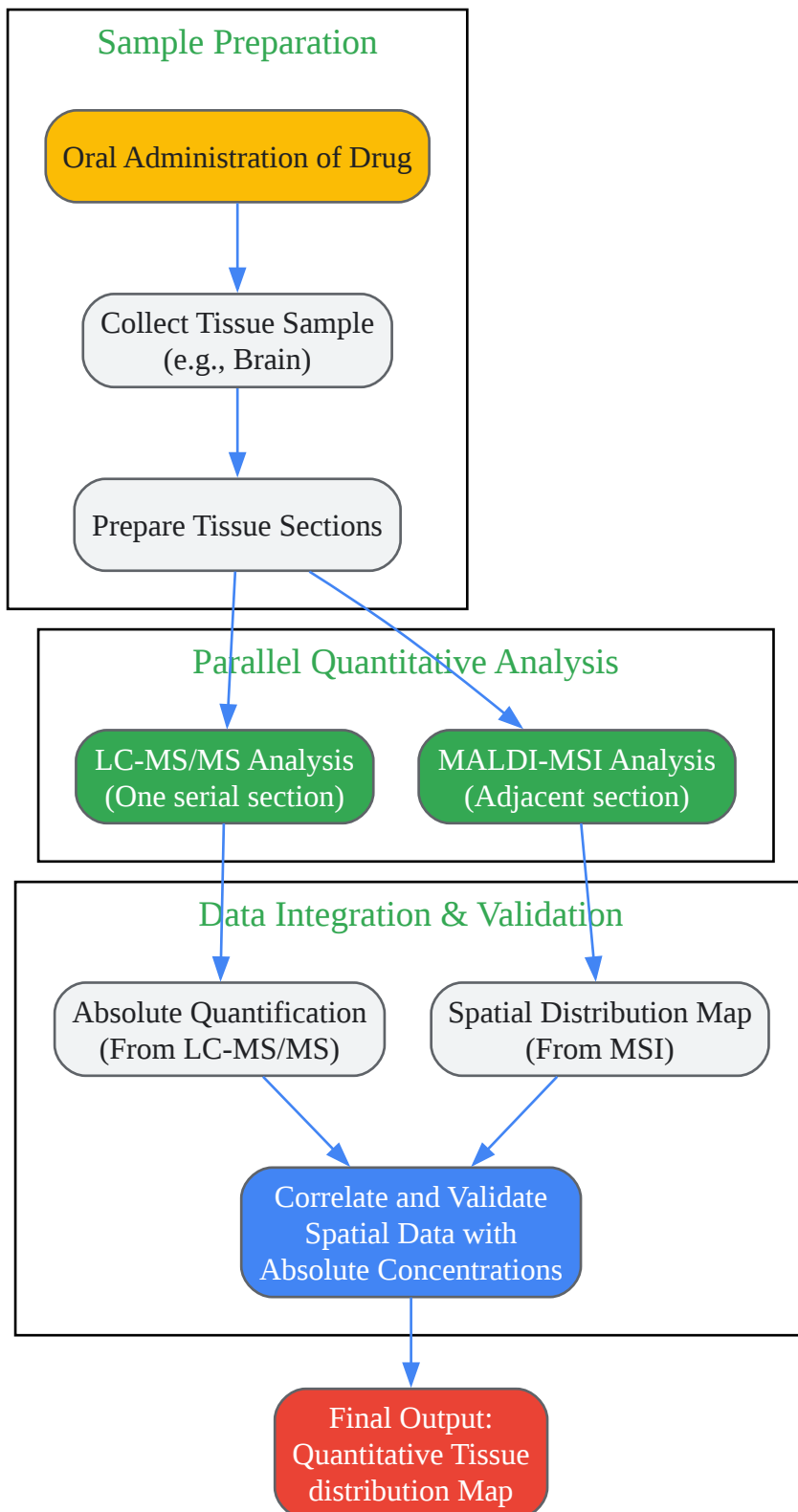
Property	Description
Drug Name	Allitinib (also known as AST-1306) [1]
Primary Target	Irreversible inhibitor of EGFR (IC50: 0.5 nM) and ErbB2 (IC50: 3 nM) [1]
Key Structural Feature	An $\alpha,\beta$ -unsaturated carbonyl group, enabling irreversible binding to targets [2]
Major Metabolites	Amide hydrolysis metabolite (M6) and a dihydrodiol metabolite (M10) [2]
Analytical Method	A sensitive LC-MS/MS method for simultaneous quantification of Allitinib, M6, and M10 in human plasma [2]

## A Relevant Experimental Workflow

While data for Allitinib is unavailable, [3] provides a validated experimental model for studying drug tissue distribution that could be applied. The methodology combines quantitative Mass Spectrometry Imaging

(qMSI) with LC-MS/MS to visualize and quantify drug distribution in tissue, crucial for understanding drug exposure in target sites.

The workflow below outlines the key steps in this analytical approach.



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## References

1. Allitinib (AST-1306) | Irreversible EGFR/ErbB2 Inhibitor [medchemexpress.com]
2. Development and validation of a sensitive LC–MS ... [sciencedirect.com]
3. Visualizing spatial distribution of alectinib in murine brain ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Allitinib tissue distribution validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b001612#allitinib-tissue-distribution-validation>]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

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